

An In-depth Technical Guide to the Physicochemical Properties of Dipotassium Tartrate

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Compound of Interest

Compound Name: Potassium tartrate

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This technical guide provides a comprehensive overview of the core physicochemical properties of **dipotassium tartrate**. The information is intended to support research, development, and quality control activities involving this versatile compound. All quantitative data is summarized in structured tables for ease of reference, and detailed experimental protocols are provided for key analytical procedures.

Chemical Identity and Structure

Dipotassium tartrate, also known as **potassium tartrate** or argol, is the potassium salt of L-(+)-tartaric acid.^[1] It is commonly available as a white crystalline or granular powder and can exist in both anhydrous and hemihydrate forms.^[2]

Caption: Chemical structure of the L-(+)-tartrate anion.

Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of **dipotassium tartrate**.

Table 1: General Properties of **Dipotassium Tartrate**

Property	Value	References
Chemical Formula	Anhydrous: C ₄ H ₄ K ₂ O ₆ Hemihydrate: C ₄ H ₄ K ₂ O ₆ · 0.5H ₂ O	[3]
Molecular Weight	Anhydrous: 226.27 g/mol Hemihydrate: 235.28 g/mol	[3]
Appearance	White crystalline or granular powder	[2]
Decomposition Temp.	200-220 °C	
Density	~1.98 g/cm ³	[1]
Refractive Index (n _D)	1.550	

Table 2: Solubility Profile

Solvent	Solubility	Temperature (°C)	References
Water	Very soluble (1 g in 0.7 mL)	20	[1]
Ethanol	Insoluble	Ambient	[1]

Table 3: pH and Acidity

Parameter	Value	References
pH of 1% aqueous solution	7.0 - 9.0	[3]
pKa ₁ of Tartaric Acid	2.98	
pKa ₂ of Tartaric Acid	4.34	

Table 4: Optical Properties

Property	Value	Conditions	References
Specific Rotation (α)	+26° to +28°	Aqueous solution	[1]

Detailed Physicochemical Properties

Dipotassium tartrate is highly soluble in water, with 1 gram dissolving in approximately 0.7 mL of water at 20°C.[1] However, it is practically insoluble in ethanol.[1] This differential solubility is a key property utilized in its purification and in various applications.

Dipotassium tartrate does not exhibit a sharp melting point but rather decomposes in the range of 200-220 °C. The hemihydrate form loses its water of crystallization upon heating.

The density of **dipotassium tartrate** is approximately 1.98 g/cm³. [1]

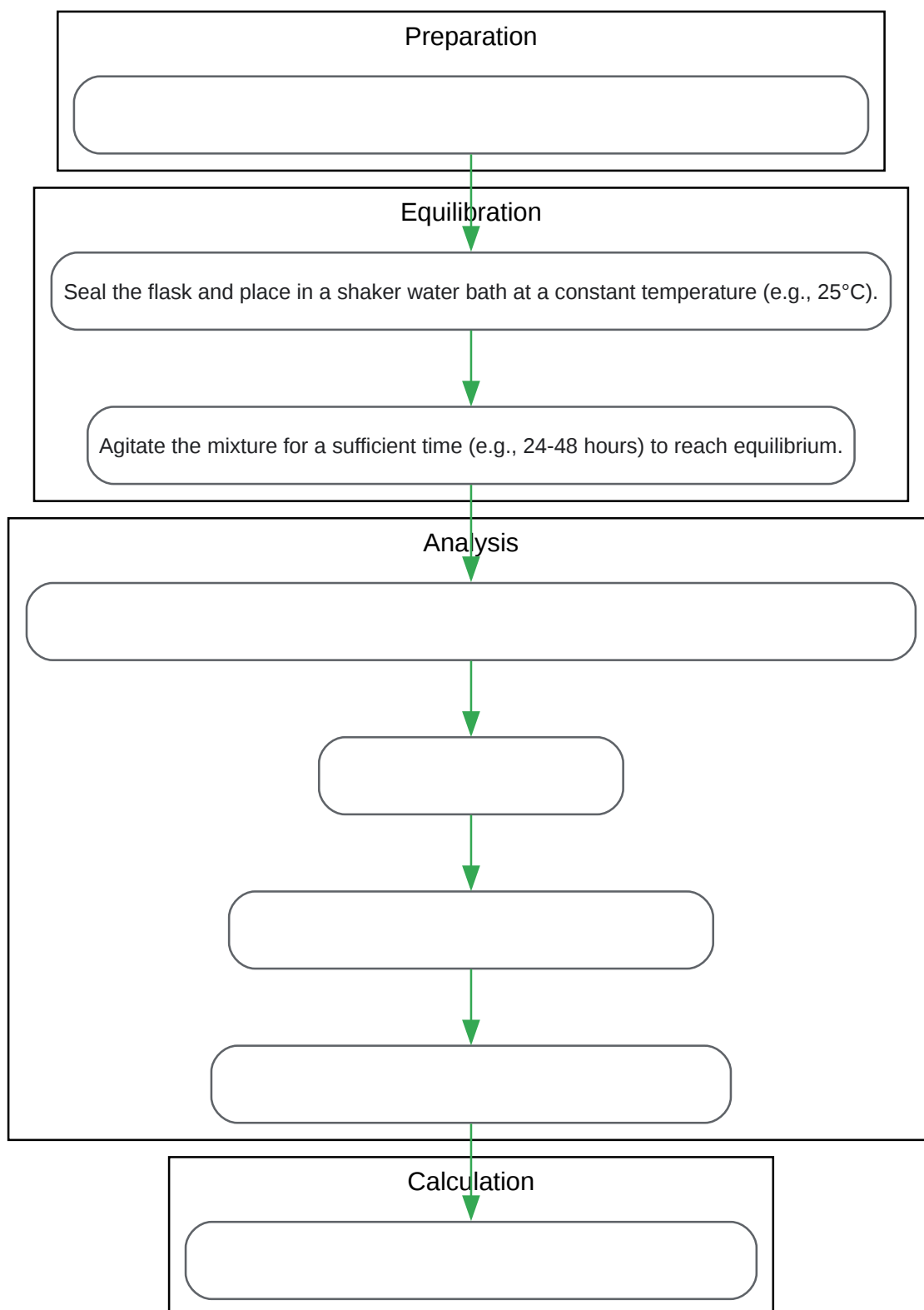
An aqueous solution of **dipotassium tartrate** is slightly alkaline, with a 1% solution having a pH between 7.0 and 9.0.[3] This is due to the hydrolysis of the tartrate anion, which is the conjugate base of a weak acid (tartaric acid). The pKa values of tartaric acid, pKa₁ = 2.98 and pKa₂ = 4.34, indicate that **dipotassium tartrate** can contribute to the buffering capacity of a solution in the acidic to neutral pH range.

As a salt of L-(+)-tartaric acid, solutions of **dipotassium tartrate** are dextrorotatory, meaning they rotate the plane of polarized light to the right. The specific rotation is reported to be between +26° and +28°.[1] This property is crucial for its identification and quality control, ensuring the correct stereoisomer is present.

Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of **dipotassium tartrate**.

This protocol outlines the isothermal shake-flask method, a common technique for determining the equilibrium solubility of a solid in a liquid.



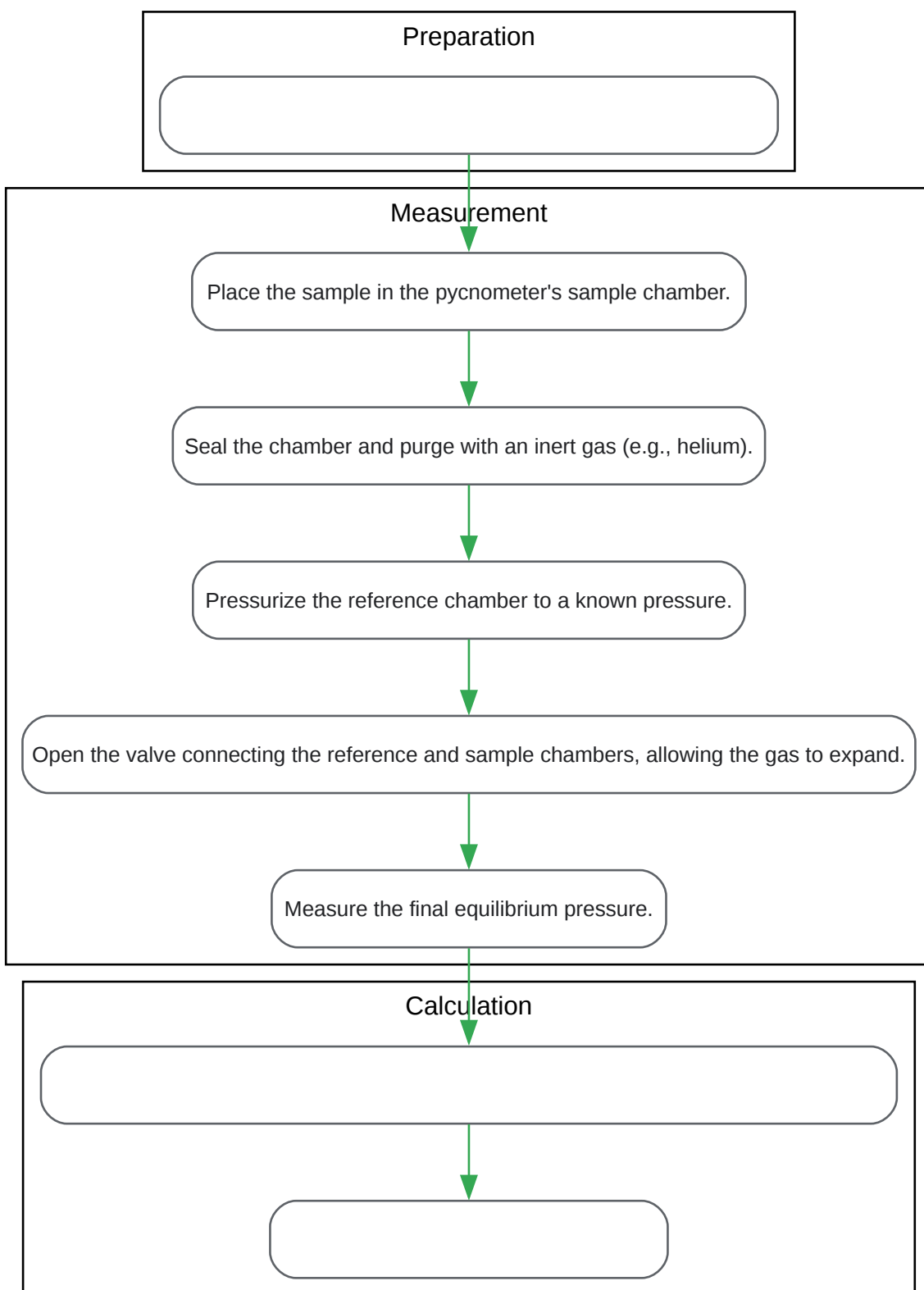
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Caption: Experimental workflow for determining aqueous solubility.

Methodology:

- **Preparation:** Add an excess amount of **dipotassium tartrate** to a known volume of deionized water in a sealable flask. The excess solid is necessary to ensure that a saturated solution is formed.
- **Equilibration:** Seal the flask and place it in a constant-temperature shaker water bath (e.g., 25 °C). Agitate the mixture for an extended period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Sampling:** After equilibration, cease agitation and allow the undissolved solid to settle. Carefully withdraw a clear aliquot of the supernatant using a syringe fitted with a filter (e.g., 0.45 µm) to prevent the transfer of solid particles.
- **Analysis:** Accurately weigh the collected aliquot. Transfer the aliquot to a pre-weighed container and evaporate the water completely in an oven. After cooling in a desiccator, weigh the container with the dry **dipotassium tartrate** residue.
- **Calculation:** The solubility is calculated from the mass of the dissolved solid and the mass (or volume, by determining the density) of the water in the aliquot.

The gas pycnometry method is a precise technique for determining the true density of a solid powder.



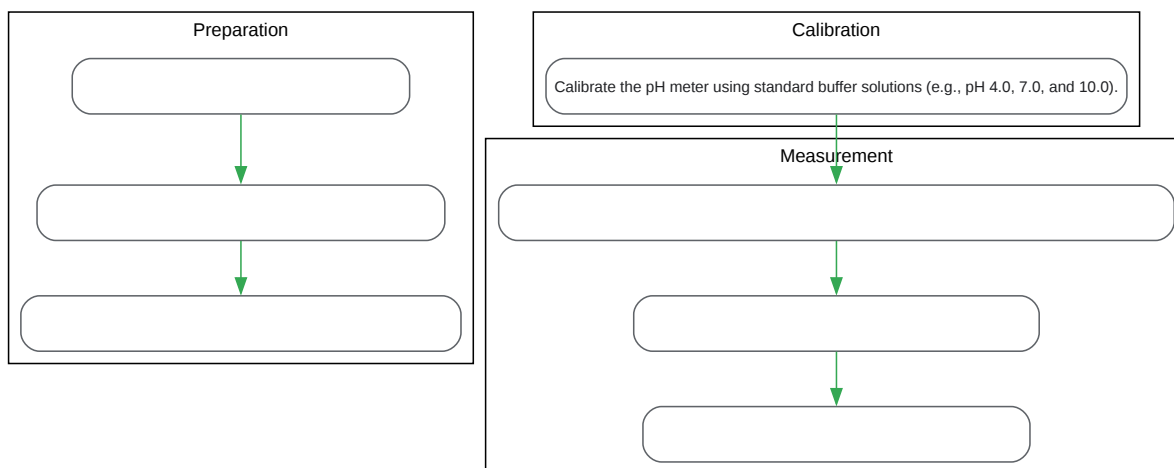
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Caption: Experimental workflow for determining solid density.

Methodology:

- **Sample Preparation:** Accurately weigh a sample of the dry **dipotassium tartrate** powder.
- **Measurement:** Place the weighed sample into the sample chamber of the gas pycnometer. The instrument then performs a series of automated steps: it fills a reference chamber of known volume with an inert gas (typically helium) to a specific pressure, then opens a valve to allow the gas to expand into the sample chamber.
- **Calculation:** By measuring the pressure drop, the volume of the sample is determined based on the principles of the gas laws. The density is then calculated by dividing the mass of the sample by the measured volume.

This protocol describes the standard method for measuring the pH of a 1% (w/v) aqueous solution of **dipotassium tartrate**.



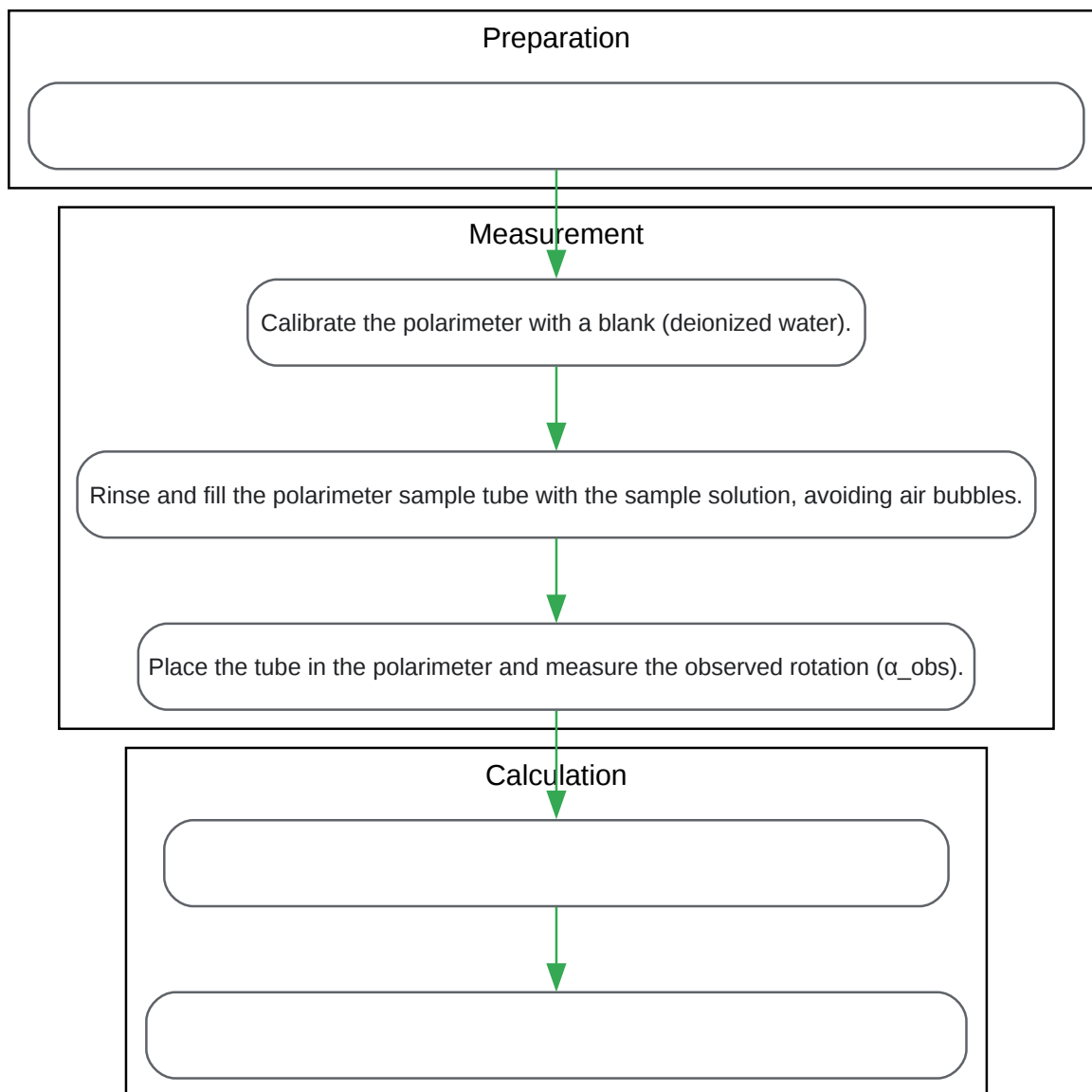
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Caption: Experimental workflow for determining pH.

Methodology:

- **Solution Preparation:** Prepare a 1% (w/v) solution by accurately weighing 1.0 g of **dipotassium tartrate** and dissolving it in deionized water in a 100 mL volumetric flask. Ensure the solution is well-mixed.
- **pH Meter Calibration:** Calibrate a pH meter using at least two, and preferably three, standard buffer solutions that bracket the expected pH of the sample (e.g., pH 7.0 and 10.0).
- **Measurement:** Rinse the calibrated pH electrode with deionized water and then with a small amount of the **dipotassium tartrate** solution. Immerse the electrode in the sample solution, ensuring the bulb is fully covered. Gently stir the solution and allow the pH reading to stabilize before recording the value.

This protocol details the measurement of the optical activity of a **dipotassium tartrate** solution using a polarimeter.



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Caption: Experimental workflow for determining specific rotation.

Methodology:

- **Solution Preparation:** Prepare an aqueous solution of **dipotassium tartrate** at a precisely known concentration (e.g., 10 g per 100 mL).

- **Polarimeter Setup:** Turn on the polarimeter and allow the light source (typically a sodium D-line at 589 nm) to warm up. Calibrate the instrument by measuring the rotation of a blank (the solvent, in this case, deionized water), which should be zero.
- **Measurement:** Carefully fill the polarimeter sample tube with the prepared solution, ensuring no air bubbles are present in the light path. Place the tube in the instrument and record the observed optical rotation (α_{obs}).
- **Calculation:** Calculate the specific rotation $[\alpha]$ using the following formula: $[\alpha] = \alpha_{\text{obs}} / (l \times c)$ where:
 - α_{obs} is the observed rotation in degrees.
 - l is the path length of the sample tube in decimeters (dm).
 - c is the concentration of the solution in g/mL.

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